

Part 1: Executive Technical Brief (The "Symmetry Check")

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Compound of Interest

Compound Name: Ethyl 3-propylhex-2-enoate

CAS No.: 10297-63-9

Cat. No.: B2751975

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Status: Critical Concept Clarification Required

Before attempting separation, it is imperative to validate the stereochemical premise of your target molecule. **Ethyl 3-propylhex-2-enoate** (CAS: 10297-63-9) is a key intermediate in the synthesis of branched ionizable lipids for mRNA delivery (e.g., Moderna's lipid libraries).

Structural Reality: The IUPAC name "**Ethyl 3-propylhex-2-enoate**" describes a structure where the C3 position is substituted with:

- The main chain extension (carbons 4, 5, 6)
 - Propyl group.
- The C3-substituent
 - Propyl group.

Because C3 is attached to two identical propyl groups, the molecule is symmetric with respect to the C2=C3 double bond.

- Conclusion: Pure **Ethyl 3-propylhex-2-enoate** does not possess E/Z isomers.
- The Issue: If your chromatogram shows multiple peaks, you are likely observing regioisomers (bond migration to the -position) or precursors, not E/Z geometric isomers of the target.

Part 2: Troubleshooting Guide & FAQs

Q1: My HPLC/GC shows two distinct peaks with a ratio (e.g., 93:7). If not E/Z, what are they?

Diagnosis: You are observing Regioisomerism, specifically the migration of the double bond from the conjugated (

) position to the deconjugated (

) position.

- Peak A (Major): **Ethyl 3-propylhex-2-enoate** (Conjugated, Symmetric, Thermodynamic product).
- Peak B (Minor): Ethyl 3-propylhex-3-enoate (Deconjugated, Kinetic byproduct).

Note: The deconjugated isomer (3-enoate) does have E/Z isomers because the symmetry at C3 is broken (C3 is attached to a methylene and a propyl).

Q2: How do I separate the "impurity" (3-enoate) from my target?

Recommendation: Do not rely solely on standard silica chromatography. The polarity difference between the conjugated and deconjugated esters is minimal (

).

- Method A (Chemical): Instead of physical separation, use Thermodynamic Equilibration. Treat the mixture with a catalytic amount of base (e.g., NaOEt in EtOH) to migrate the double bond back to the stable conjugated position (2-enoate).

- Method B (Physical): If isolation is required for analytical standards, use Silver Nitrate Impregnated Silica (-SiO_2). The deconjugated isomer (less sterically hindered double bond) coordinates more strongly with Ag^+ , increasing retention time significantly compared to the conjugated target.

Q3: The patent literature mentions "mixture of regioisomers." Does this affect downstream LNP synthesis?

Insight: Yes. The deconjugated isomer will react differently in subsequent reduction or hydrolysis steps. However, standard hydrogenation (e.g., Pd/C,

) will reduce both regioisomers to the same saturated alkane (Ethyl 3-propylhexanoate), rendering the separation unnecessary if the next step is full saturation.

Part 3: Experimental Protocols

Protocol A: Thermodynamic Isomerization (Cleanup)

Use this to convert the impurity (3-enoate) into the target (2-enoate).

- Setup: Dissolve the crude mixture (containing regioisomers) in anhydrous Ethanol (0.5 M concentration).
- Catalyst: Add Sodium Ethoxide (NaOEt, 0.1 eq).
- Reaction: Stir at room temperature for 4–6 hours. Monitor by ^1H NMR (Target vinyl proton: singlet at 5.63 ppm; Impurity vinyl protons: multiplet at 5.25–5.40 ppm).^[1]
- Workup: Quench with dilute acetic acid, concentrate, and partition between Hexanes/Water.
- Result: Purity of the 2-enoate typically improves to >98%.

Protocol B: Silver Nitrate Chromatography (Separation)

Use this only if you need to isolate the specific impurities.

Parameter	Specification
Stationary Phase	Silica Gel 60 impregnated with 10% w/w .
Preparation	Dissolve in Acetonitrile/Water, mix with silica, rotovap to dryness in dark.
Mobile Phase	Hexane:Ethyl Acetate (98:2 Isocratic).
Elution Order	1. Ethyl 3-propylhex-2-enoate (Target, Symmetric) 2. (E/Z)-Ethyl 3-propylhex-3-enoate (Impurity, Retained).
Detection	UV (254 nm) or KMnO ₄ stain (Target stains slower than impurity).

Part 4: Diagnostic Logic Workflow

The following diagram illustrates the decision matrix for handling isomer issues with this specific lipid intermediate.



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Caption: Workflow for identifying and remediating regioisomer contamination in symmetric lipid tail precursors.

References

- Benenato, K. E., et al. (2021).[2] Branched tail lipid compounds and compositions for intracellular delivery of therapeutic agents. U.S. Patent No. 11,066,355. Washington, DC: U.S. Patent and Trademark Office. (See "Intermediate AA" synthesis and NMR data).
- Williams, C. M., & Mander, L. N. (2001). Chromatography with Silver Nitrate. Tetrahedron, 57(3), 425–447.

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Sources

- 1. US11066355B2 - Branched tail lipid compounds and compositions for intracellular delivery of therapeutic agents - Google Patents [patents.google.com]
- 2. CA3154618A1 - Branched tail lipid compounds and compositions for intracellular delivery of therapeutic agents - Google Patents [patents.google.com]
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